

Spectroscopic Characterization of 2-Methylnicotinic Acid Hydrochloride: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methylnicotinic acid
hydrochloride

CAS No.: 21636-09-9

Cat. No.: B1350376

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This guide provides a detailed exploration of the spectroscopic techniques used to characterize **2-Methylnicotinic acid hydrochloride**. Designed for researchers, scientists, and professionals in drug development, this document offers not just data, but a foundational understanding of the principles and experimental considerations essential for robust compound analysis.

Introduction

2-Methylnicotinic acid, a derivative of niacin (Vitamin B3), and its salts are of significant interest in pharmaceutical research. The hydrochloride salt is often prepared to enhance the solubility and stability of the parent compound. Accurate and comprehensive structural elucidation is a critical step in the development of any active pharmaceutical ingredient (API). Spectroscopic methods, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are indispensable tools in this process, providing a detailed fingerprint of the molecular structure.

This guide will delve into the theoretical underpinnings and practical application of these techniques for the analysis of **2-Methylnicotinic acid hydrochloride**. While direct, comprehensive public data for the hydrochloride salt is limited, this guide will leverage available data for the free acid and established principles of spectroscopic shifts upon salt formation to provide a thorough and predictive analysis.

Molecular Structure and Spectroscopic Implications

The key structural difference between 2-Methylnicotinic acid and its hydrochloride salt is the protonation of the pyridine nitrogen. This seemingly small change has significant and predictable effects on the molecule's electronic environment, which are readily observed in its spectroscopic signatures.

Caption: Chemical structures of 2-Methylnicotinic Acid and its Hydrochloride salt.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the elucidation of organic molecules. It provides detailed information about the carbon-hydrogen framework.

^1H NMR Spectroscopy

Proton NMR provides information on the number of different types of protons and their neighboring protons.

Expected ^1H NMR Data for **2-Methylnicotinic Acid Hydrochloride**

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
H-4	~8.6-8.8	Doublet	~7-8	Deshielded due to proximity to the protonated nitrogen.
H-5	~7.5-7.7	Triplet	~7-8	
H-6	~8.9-9.1	Doublet	~5-6	Most deshielded aromatic proton due to proximity to the protonated nitrogen.
CH ₃	~2.6-2.8	Singlet	-	
COOH	~13-15	Broad Singlet	-	Highly dependent on solvent and concentration.
N ⁺ -H	~14-16	Broad Singlet	-	Exchangeable proton, may not always be observed.

Causality Behind Expected Shifts:

The protonation of the pyridine nitrogen atom significantly deshields the adjacent protons (H-6 and to a lesser extent H-4 and H-5) due to the inductive effect of the positive charge. This results in a downfield shift for all ring protons compared to the free acid.^[1] The exact chemical shifts are solvent-dependent.^[2]

Experimental Protocol for ¹H NMR

- Sample Preparation: Dissolve 5-10 mg of **2-Methylnicotinic acid hydrochloride** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, D₂O). DMSO-d₆ is often preferred for observing exchangeable protons like the carboxylic acid and N⁺-H protons.
- Instrument Setup:
 - Use a 400 MHz or higher field NMR spectrometer.
 - Lock the spectrometer to the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal resolution.
- Data Acquisition:
 - Acquire a standard one-dimensional ¹H NMR spectrum.
 - Typical parameters: 32-64 scans, spectral width of 16 ppm, relaxation delay of 1-2 seconds.
- Data Processing:
 - Apply Fourier transformation to the Free Induction Decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale using the residual solvent peak as a reference.
 - Integrate the signals to determine the relative number of protons.

¹³C NMR Spectroscopy

Carbon NMR provides information on the different types of carbon atoms in the molecule.

Expected ¹³C NMR Data for **2-Methylnicotinic Acid Hydrochloride**

Carbon Assignment	Expected Chemical Shift (δ , ppm)	Notes
C-2	~150-155	Attached to the methyl group.
C-3	~130-135	Attached to the carboxylic acid group.
C-4	~140-145	Deshielded by the adjacent protonated nitrogen.
C-5	~125-130	
C-6	~145-150	Most deshielded aromatic carbon due to proximity to the protonated nitrogen.
CH ₃	~20-25	
COOH	~165-170	

Causality Behind Expected Shifts:

Similar to ^1H NMR, the protonation of the nitrogen causes a downfield shift of the ring carbons, particularly those closest to the nitrogen (C-2 and C-6).[\[1\]](#)

Experimental Protocol for ^{13}C NMR

- Sample Preparation: Use the same sample prepared for ^1H NMR, ensuring a sufficient concentration (20-50 mg if necessary).
- Instrument Setup: Utilize the same NMR spectrometer as for ^1H NMR.
- Data Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters: 1024 or more scans, spectral width of 200-220 ppm, relaxation delay of 2-5 seconds.

- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction.
 - Calibrate the chemical shift scale using the solvent peak as a reference.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Expected Key IR Absorptions for **2-Methylnicotinic Acid Hydrochloride**

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity	Notes
O-H stretch (Carboxylic Acid)	3300-2500	Broad	Overlaps with N ⁺ -H and C-H stretches.
N ⁺ -H stretch	2500-2300	Broad, Medium	Characteristic of pyridinium salts.[3]
C-H stretch (Aromatic)	3100-3000	Medium	The pattern of these bands is diagnostic of the substitution on the pyridine ring.[3]
C-H stretch (Methyl)	2980-2850	Medium	
C=O stretch (Carboxylic Acid)	1730-1700	Strong	
C=C and C=N ring stretches	1650-1400	Medium-Strong	
N ⁺ -H bend	1550-1480	Medium	

Causality Behind Key Absorptions:

The most significant feature distinguishing the hydrochloride salt from the free acid is the appearance of the N⁺-H stretching and bending vibrations. The broadness of the O-H and N⁺-

H stretches is due to hydrogen bonding. The chloride anion's vibrations are typically below the standard mid-IR range.[4]

Experimental Protocol for FT-IR (ATR)

- Sample Preparation: Place a small amount of the solid sample directly on the Attenuated Total Reflectance (ATR) crystal.
- Instrument Setup:
 - Ensure the ATR crystal is clean by taking a background spectrum.
 - Select the appropriate spectral range (typically 4000-400 cm^{-1}).
- Data Acquisition:
 - Apply pressure to ensure good contact between the sample and the crystal.
 - Acquire the spectrum, co-adding 16-32 scans for a good signal-to-noise ratio.
- Data Processing:
 - The software will automatically perform a background subtraction.
 - Identify and label the major absorption peaks.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

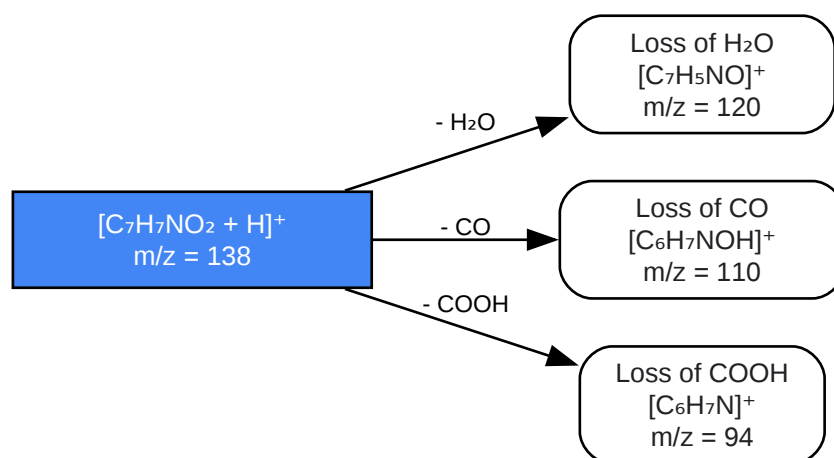
Expected Mass Spectrum Data for **2-Methylnicotinic Acid Hydrochloride**

For routine analysis using techniques like Electrospray Ionization (ESI), the hydrochloride salt will typically dissociate in solution. Therefore, the mass spectrum will show the protonated molecule of the free acid.

- Molecular Ion ($\text{M}+\text{H}$)⁺: m/z 138.0555 (for $\text{C}_7\text{H}_8\text{NO}_2^+$)

Fragmentation Pattern:

The fragmentation of 2-Methylnicotinic acid will likely proceed through the loss of small, stable molecules from the protonated parent ion.



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Caption: Plausible MS fragmentation pathways for protonated 2-Methylnicotinic Acid.

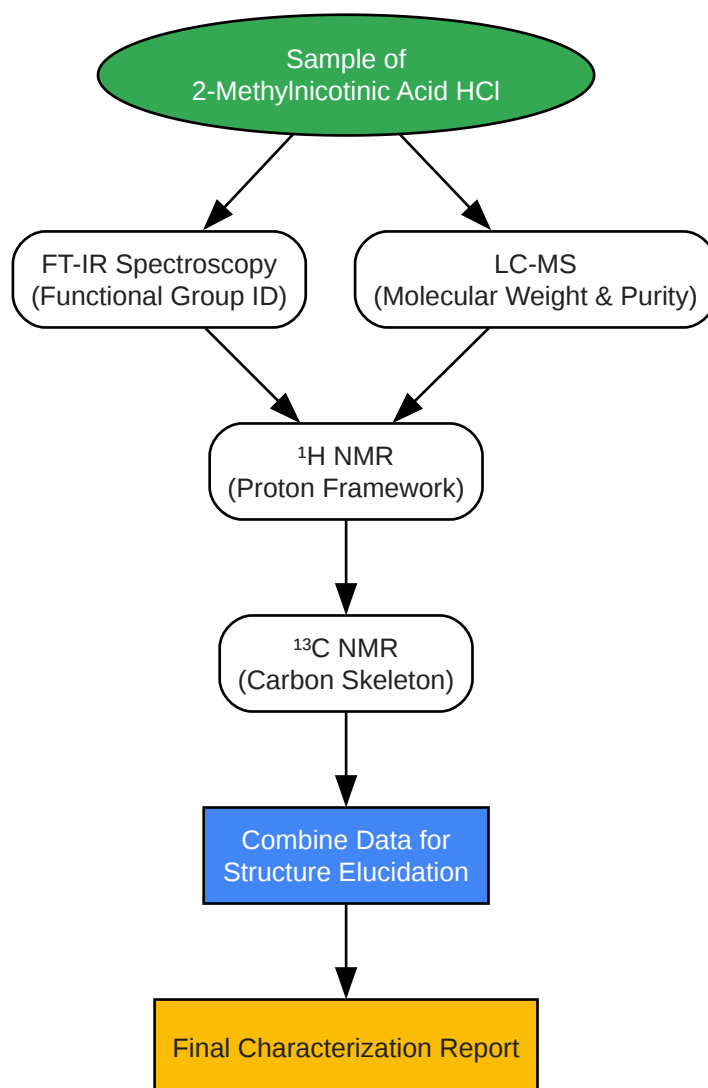
Experimental Protocol for LC-MS (ESI)

- Sample Preparation: Prepare a dilute solution of the sample (1-10 µg/mL) in a suitable solvent mixture, such as methanol/water with a small amount of formic acid to promote protonation.
- Liquid Chromatography (LC):
 - Use a C18 reversed-phase column.
 - Employ a gradient elution with mobile phases such as water with 0.1% formic acid (A) and acetonitrile or methanol with 0.1% formic acid (B).
- Mass Spectrometry (MS):
 - Use an ESI source in positive ion mode.
 - Acquire full scan mass spectra over a relevant m/z range (e.g., 50-500).

- For structural confirmation, perform tandem MS (MS/MS) by selecting the parent ion (m/z 138) and fragmenting it to observe the daughter ions.

Overall Spectroscopic Workflow

A logical workflow ensures comprehensive and efficient characterization of the compound.



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Caption: A typical workflow for the spectroscopic characterization of a small molecule.

Conclusion

The spectroscopic characterization of **2-Methylnicotinic acid hydrochloride** is a multi-faceted process that relies on the synergistic interpretation of data from NMR, IR, and MS. While experimental spectra for the hydrochloride salt are not as readily available as for the free acid, a thorough understanding of the predictable spectral changes upon protonation of the pyridine nitrogen allows for a confident and accurate structural assignment. The protocols and expected data presented in this guide provide a robust framework for researchers to approach the analysis of this and similar compounds, ensuring scientific integrity and advancing drug development efforts.

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